

4-Methoxybenzoic acid melting point and boiling point data

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Compound of Interest

Compound Name: 4-Methoxybenzoic Acid

Cat. No.: B3418939

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An In-depth Technical Guide to the Physicochemical Properties of **4-Methoxybenzoic Acid**

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Methoxybenzoic acid**, also known as p-anisic acid. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development. This guide presents quantitative data in a structured format, details relevant experimental protocols, and includes a visualization of a common synthesis pathway.

Data Presentation: Physicochemical Properties

4-Methoxybenzoic acid is a white crystalline powder at room temperature. Its key physical properties, including melting and boiling points, are crucial for its application in various scientific and industrial processes. The data compiled from multiple sources is presented below.

Property	Value	Source(s)
Melting Point	182-185 °C	[1] [2] [3]
	181-191 °C	
	184 °C	
	456.15 - 457.8 K (183 - 184.65 °C)	
Boiling Point	275 °C	
	275.5 °C	
	275-277 °C	

Experimental Protocols

The determination of melting and boiling points is fundamental for the characterization and purity assessment of a chemical compound. The following sections describe standard laboratory procedures for obtaining these values.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically cause a depression and broadening of the melting point range. A common method for determining the melting point involves a melting point apparatus, such as a Mel-Temp, or an oil bath.

Protocol using a Capillary Tube Method:

- Sample Preparation: A small amount of the solid **4-methoxybenzoic acid** is finely crushed into a powder. The open end of a capillary tube is pressed into the powder to collect a sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-5 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus or attached to a thermometer suspended in an oil bath. The sample should be

aligned with the thermometer bulb.

- Heating and Observation: The sample is heated at a steady rate, typically starting with a rapid ramp-up to about 20°C below the expected melting point, followed by a slower increase of 1-2°C per minute.
- Data Recording: Two temperatures are recorded to define the melting point range: the temperature at which the first drop of liquid appears, and the temperature at which the last crystal melts. For pure **4-methoxybenzoic acid**, this range is expected to be narrow.

Boiling Point Determination

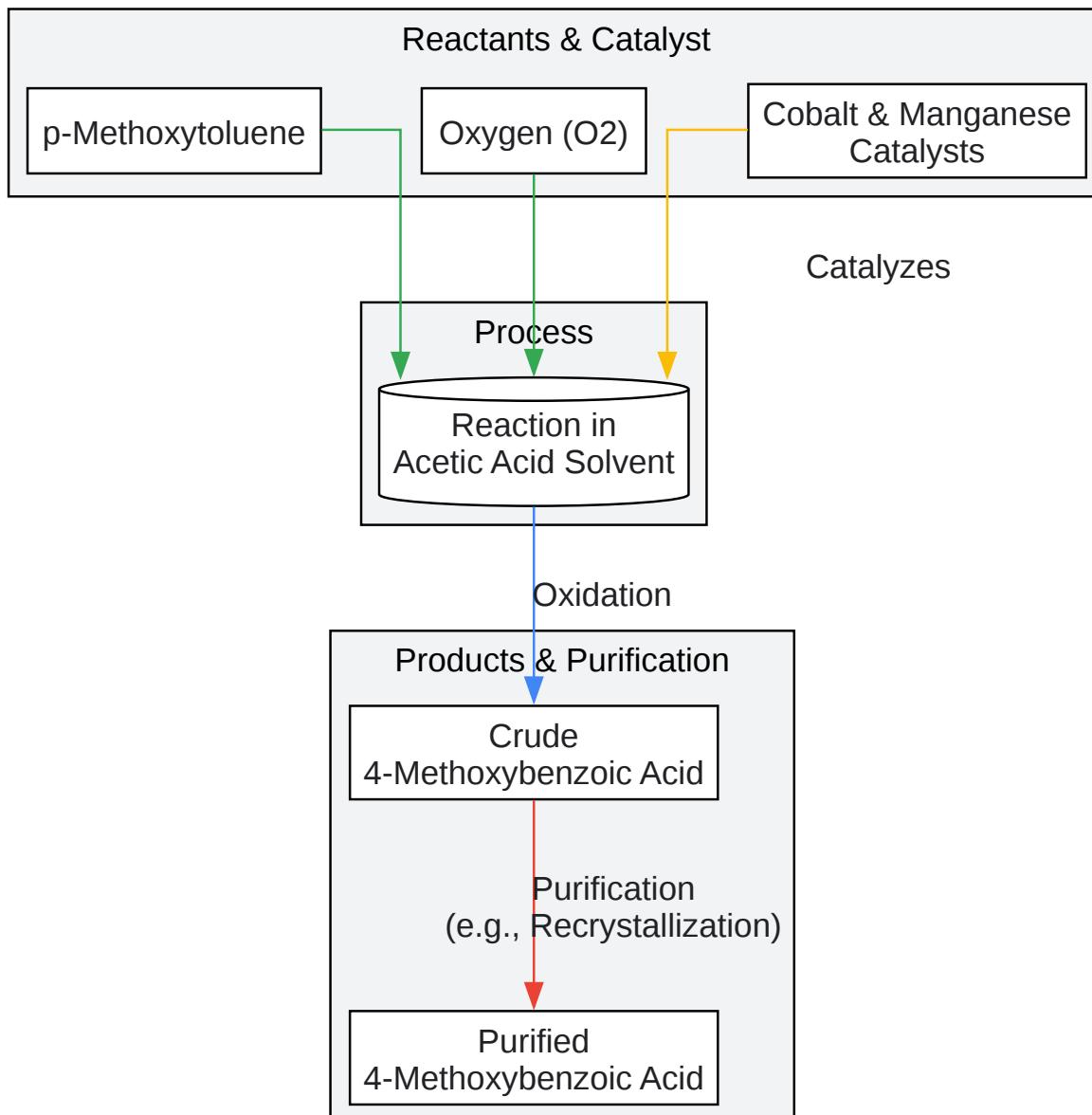
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The normal boiling point is measured at an atmospheric pressure of 760 mm Hg.

Protocol for Small-Scale Boiling Point Determination:

- Sample Preparation: Approximately 2-3 mL of the liquid (if **4-methoxybenzoic acid** were in a liquid state or dissolved in a high-boiling solvent for purification purposes) is placed in a small, dry test tube along with a couple of boiling chips to ensure smooth boiling.
- Apparatus Setup: The test tube is clamped and partially submerged in a heating bath (e.g., a water or oil bath). A thermometer is positioned so that its bulb is just above the surface of the liquid.
- Heating and Observation: The heating bath is gradually heated. As the liquid boils, its vapor will heat the thermometer bulb.
- Data Recording: The temperature is recorded when it stabilizes, indicating that the space above the liquid is saturated with vapor at the boiling point. This stable temperature is the boiling point of the substance.

Visualization of Synthesis Pathway

A prevalent industrial method for synthesizing **4-Methoxybenzoic acid** is the catalytic oxidation of p-methoxytoluene. This process is efficient and allows for high-purity production. The logical workflow for this synthesis is depicted below.



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Caption: Synthesis of **4-Methoxybenzoic Acid** via Catalytic Oxidation.

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